

# Leucocianidol stability in experimental conditions

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## Compound Focus: Leucocianidol

CAS No.: 93527-39-0

Cat. No.: S605626

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## Leucocianidol Technical Data Sheet

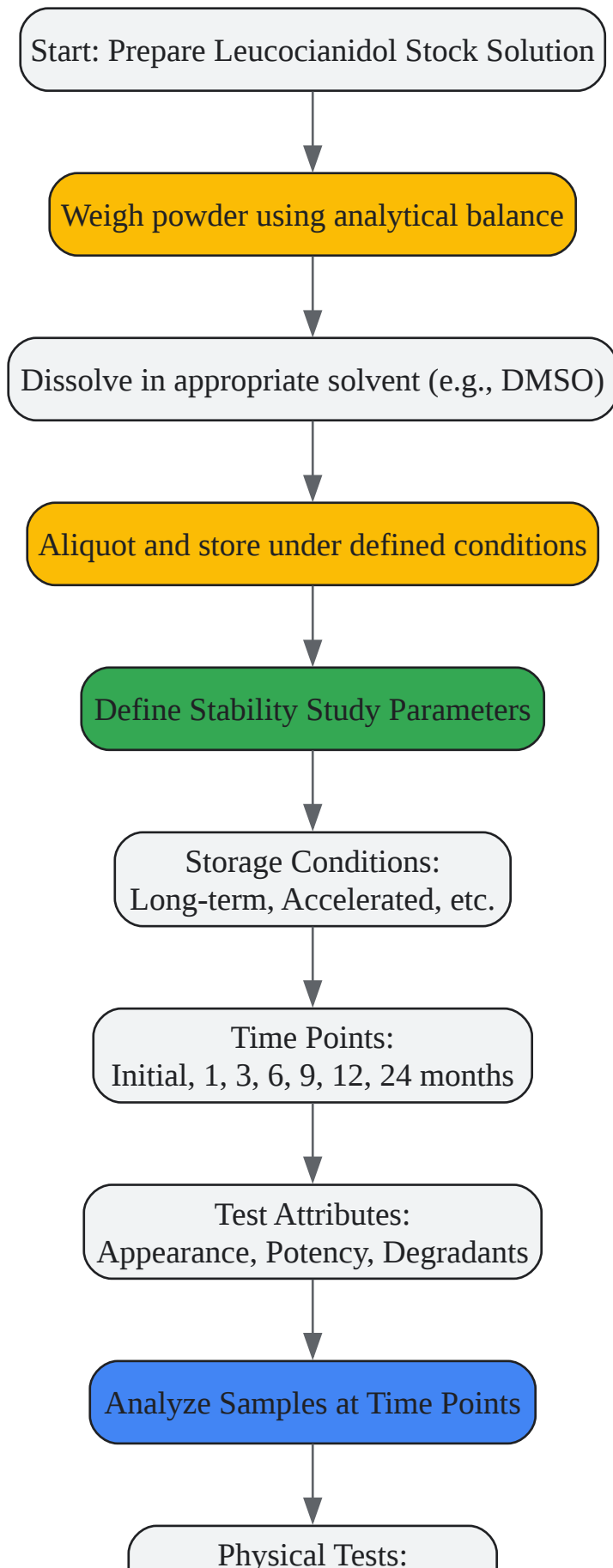
For any experimental work, having key physicochemical data on hand is essential. The table below summarizes the available information for **Leucocianidol**.

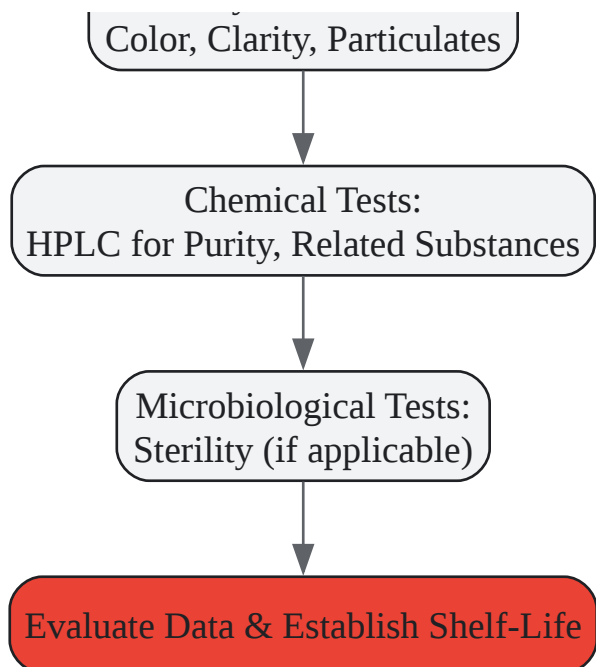
Property	Value / Description	Source / Reference
CAS Number	480-17-1 (Other IDs: 93527-39-0, 69256-15-1 for (+)-form)	[1] [2]
Molecular Formula	C <sub>15</sub> H <sub>14</sub> O <sub>7</sub>	[1] [2] [3]
Molecular Weight	306.27 g/mol	[1] [2]
Appearance	White to off-white solid powder	[1]
Purity	≥98% (as available from suppliers)	[1]
Solubility (DMSO)	~100 mg/mL (~326.51 mM)	[1]

Property	Value / Description	Source / Reference
Recommended Storage (Powder)	-20°C for long-term (3 years); 4°C for short-term (2 years)	[1]
Recommended Storage (Solution)	-80°C for long-term (6 months); -20°C for short-term (1 month)	[1]

## Experimental Protocol & Formulation Guide

Since a detailed stability-indicating method for **Leucocianidol** was not found, here is a general workflow for assessing stability, incorporating guidance from general stability principles for drug development [4].





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## Stock Solution Preparation

This protocol is adapted from supplier recommendations and general laboratory practices [1].

- **Calculation:** Calculate the required mass of **Leucocianidol** powder to achieve your desired stock concentration, using the molecular weight of 306.27 g/mol.
- **Weighing:** Accurately weigh the powder using a calibrated analytical balance.
- **Dissolution:** Transfer the powder to a volumetric flask and add the chosen solvent (e.g., DMSO) to volume. Gently vortex or sonicate to ensure complete dissolution.
- **Aliquoting:** Immediately aliquot the stock solution into small, single-use vials to minimize freeze-thaw cycles and exposure to air.
- **Storage:** Store the aliquots according to the recommended conditions in the Technical Data Sheet above.

## Preparation of In Vivo Formulations

For animal studies, the supplier provides two sample formulations. **Note:** These are example protocols and should be validated for your specific application [1].

- **Formulation 1 (10% DMSO, 40% PEG300, 5% Tween 80, 45% Saline)**

- Sequentially add 100  $\mu\text{L}$  of a 25.0 mg/mL DMSO stock solution to 400  $\mu\text{L}$  PEG300 and mix evenly.
- Add 50  $\mu\text{L}$  Tween-80 and mix evenly.
- Add 450  $\mu\text{L}$  of normal saline (0.9% sodium chloride in ddH<sub>2</sub>O) to adjust the volume to 1 mL.
- **Formulation 2 (10% DMSO, 90% 20% SBE- $\beta$ -CD in Saline)**
  - Add 100  $\mu\text{L}$  of a 25.0 mg/mL DMSO stock solution to 900  $\mu\text{L}$  of a 20% SBE- $\beta$ -CD solution in saline and mix evenly.
  - *Preparation of 20% SBE- $\beta$ -CD in Saline:* Dissolve 2 g of SBE- $\beta$ -CD in 10 mL of saline. This solution is stable for 1 week at 4°C.

## Frequently Asked Questions & Troubleshooting

### Q1: What is the best way to store **Leucocianidol powder** and solutions to ensure stability?

- **A:** For long-term stability (up to 3 years), store the powder at **-20°C**. For short-term storage (up to 2 years), **4°C** is acceptable [1]. For stock solutions, prepare aliquots and store them at **-80°C** for up to 6 months. Avoid repeated freezing and thawing.

### Q2: My **Leucocianidol solution** has changed color. What does this indicate?

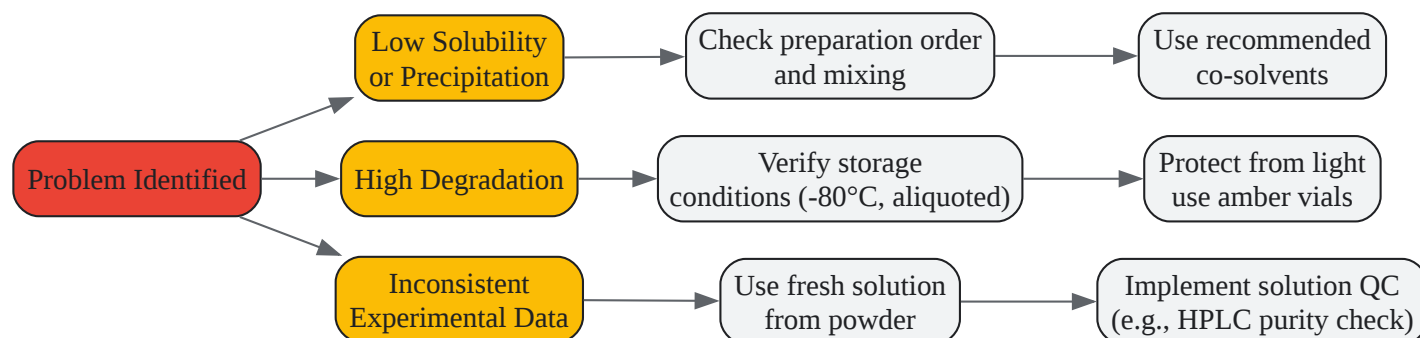
- **A:** A change in color (e.g., from clear/colorless to yellow or brown) is a strong physical indicator of **chemical degradation**. **Leucocianidol**, like other flavonoids and polyphenols, is susceptible to oxidation. You should discard the solution and prepare a fresh batch. For future work, ensure solutions are protected from light and oxygen, and consider using an antioxidant in your buffer if compatible with your assay.

### Q3: I am observing low solubility or precipitation in my aqueous buffers. How can I resolve this?

- **A:** **Leucocianidol** has high solubility in DMSO but limited solubility in water. Follow these steps:
  - **Confirm Preparation Order:** Always add the DMSO stock solution to the aqueous components slowly and with constant mixing.

- **Use Co-solvents:** Employ the recommended formulation guides using PEG300, Tween-80, or SBE- $\beta$ -CD to enhance solubility in aqueous systems [1].
- **Check pH:** The compound's solubility can be pH-dependent. Slight adjustments to the buffer pH may improve solubility, but ensure this does not compromise stability.

The following troubleshooting guide visualizes a logical approach to common lab issues.



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## Recommendations for Further Research

To build a more complete stability profile, you may need to generate your own data.

- **Develop a Stability-Indicating Method:** The most critical step is to develop and validate a specific HPLC or LC-MS method for **Leucocianidol**. This method should be able to separate the parent compound from its degradation products.
- **Design a Formal Stability Study:** Place samples of **Leucocianidol** under controlled stress conditions (e.g., elevated temperature, humidity, oxidative, and photolytic stress) as per ICH guidelines [5] [4]. Analyze these samples at set time points using your stability-indicating method to identify degradation products and determine the compound's intrinsic stability.

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## References

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